(3S,4R)-PF-6683324 solubility and stability issues

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Compound of Interest	
Compound Name:	*(3S,4R)-PF-6683324*
CAS No.:	*1799788-94-5*
Cat. No.:	*B15620857*

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Technical Support Center: (3S,4R)-PF-6683324

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **(3S,4R)-PF-6683324**.

Frequently Asked Questions (FAQs)

Q1: What is **(3S,4R)-PF-6683324** and what are its primary targets?

(3S,4R)-PF-6683324 is a potent and selective, type II inhibitor of Protein Tyrosine Kinase 6 (PTK6). It also functions as a pan-Tropomyosin receptor kinase (Trk) inhibitor, targeting TrkA, TrkB, and TrkC.

Q2: What is the solubility of **(3S,4R)-PF-6683324**?

(3S,4R)-PF-6683324 is soluble in Dimethyl Sulfoxide (DMSO) at a concentration of 10 mM.[1] Information regarding its solubility in aqueous buffers such as PBS is not readily available. It is recommended to prepare a concentrated stock solution in DMSO.

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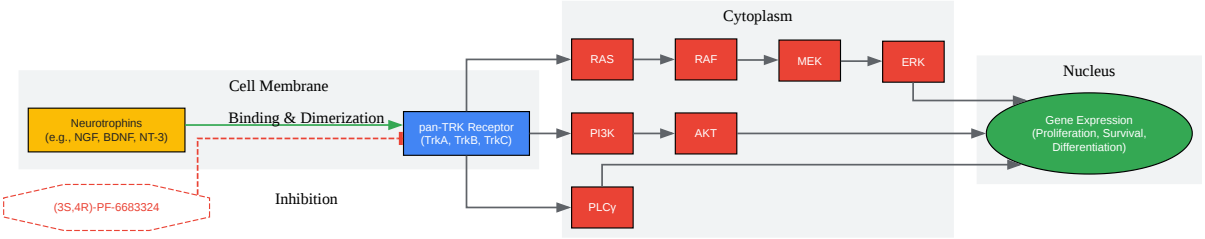
Q3: How should I store **(3S,4R)-PF-6683324**?

Proper storage is crucial to maintain the stability and activity of the compound. The following storage conditions are recommended:

Form	Storage Temperature	Duration
Solid Powder	-20°C	12 Months
4°C	6 Months	
In Solvent (e.g., DMSO)	-80°C	6 Months
-20°C	6 Months	

Q4: What are the known downstream signaling pathways of the primary targets of **(3S,4R)-PF-6683324**?

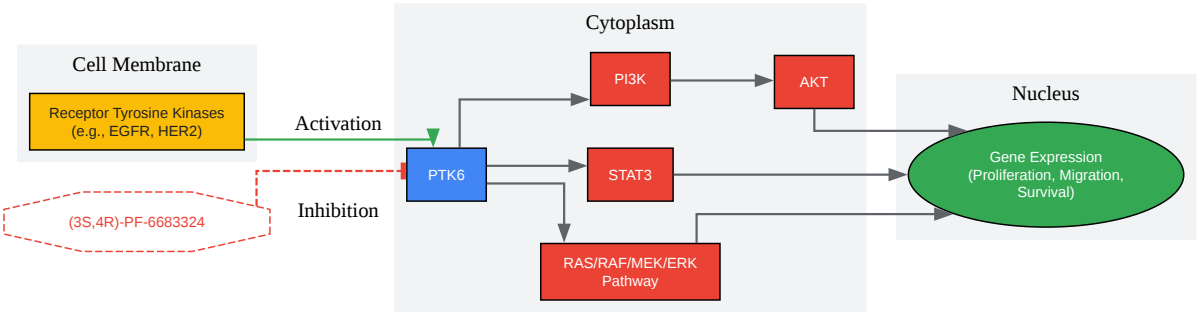
As a pan-TRK and PTK6 inhibitor, **(3S,4R)-PF-6683324** affects multiple downstream signaling pathways involved in cell proliferation, survival, and migration.

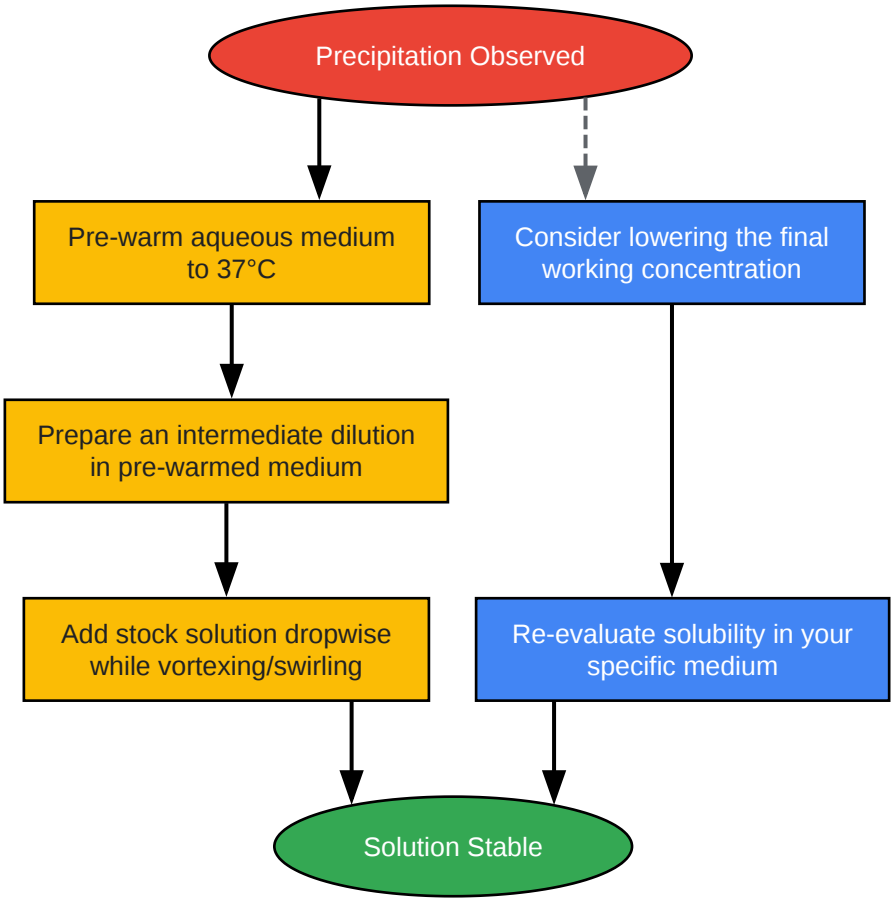


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Caption: Pan-TRK Signaling Pathway Inhibition.

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References

- 1. PF-6683324 | TRK/PTK6 inhibitor | Probechem Biochemicals [probechem.com]
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